

Physicochemical Profiling & Technical Guide: 4-(4-Aminophenyl)-2-piperazinone[1]

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Compound of Interest

Compound Name: 4-(4-Aminophenyl)-2-piperazinone

CAS No.: 223786-04-7

Cat. No.: B1284600

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Executive Summary

4-(4-Aminophenyl)-2-piperazinone (CAS 223786-04-7) is a specialized heterocyclic building block utilized in the synthesis of pharmaceutical agents, particularly in the development of antifungal (azole class) and anticoagulant (Factor Xa inhibitor) pharmacophores.[1][2][3] As a piperazinone derivative featuring a solvent-exposed primary amine, it serves as a critical "linker" scaffold, offering dual reactivity: the amide functionality provides hydrogen bond donor/acceptor sites for binding affinity, while the aniline moiety allows for further elaboration via acylation or cross-coupling.[1]

This guide provides a rigorous technical analysis of its physicochemical properties, synthetic routes, and analytical characterization, designed for researchers requiring high-fidelity data for drug discovery workflows.[1]

Part 1: Molecular Identity & Structural Analysis[1]

Nomenclature & Identifiers

- IUPAC Name: 4-(4-aminophenyl)piperazin-2-one[1][3]

- CAS Registry Number: 223786-04-7[1][3][4]
- Molecular Formula:
[3]
- Molecular Weight: 191.23 g/mol [1][5]
- SMILES: C1CN(CC(=O)N1)C2=CC=C(C=C2)N[3]
- InChIKey: PZAWODZZVTUFBG-UHFFFAOYSA-N[1][3]

Structural Disambiguation (Critical)

Researchers must distinguish this molecule from its regioisomer, 1-(4-aminophenyl)piperazin-2-one (CAS 1022128-82-0), which is a direct intermediate for Apixaban.[1]

- Target Molecule (N4-isomer): The phenyl group is attached to the amine nitrogen (position 4) of the piperazinone ring. The amide nitrogen (position 1) is unsubstituted.
- Regioisomer (N1-isomer): The phenyl group is attached to the amide nitrogen (position 1).

Part 2: Physicochemical Properties[1][5]

The following data aggregates experimental observations with predictive modeling based on structural pharmacophores (QSAR).

Physical Profile

Property	Value / Description	Technical Insight
Physical State	Solid (Powder)	Typically isolated as a light yellow to dark brown solid due to trace oxidation of the aniline moiety. [1] [5]
Melting Point	>180°C (Dec.) [5] [6]	High melting point driven by intermolecular hydrogen bonding (Amide N-H [5] ... O=C).
Solubility (Aq)	Moderate (< 1 mg/mL at pH 7)	Solubility increases significantly at pH < 4 due to protonation of the aniline and piperazine nitrogens. [5]
Solubility (Org)	DMSO, Methanol, DMF	Poor solubility in non-polar solvents (DCM, Hexane) due to high polarity of the lactam core. [5]

Acid-Base & Lipophilic Profile

Understanding the ionization state is crucial for HPLC method development and formulation.[\[1\]](#)

- pKa 1 (Aniline NH₂): 4.8 ± 0.5 (Predicted). The primary aromatic amine is weakly basic.
- pKa 2 (Piperazine N4): 5.5 ± 0.5 (Predicted). The tertiary nitrogen at position 4 is conjugated to the phenyl ring, significantly reducing its basicity compared to an alkyl piperazine (typically pKa ~9).
- pKa 3 (Amide N1): >15 (Neutral). The lactam nitrogen is non-basic under physiological conditions.
- LogP (Octanol/Water): 0.6 ± 0.2. The molecule is relatively hydrophilic, suggesting good oral bioavailability potential but requiring reverse-phase chromatography for purification.[\[1\]](#)

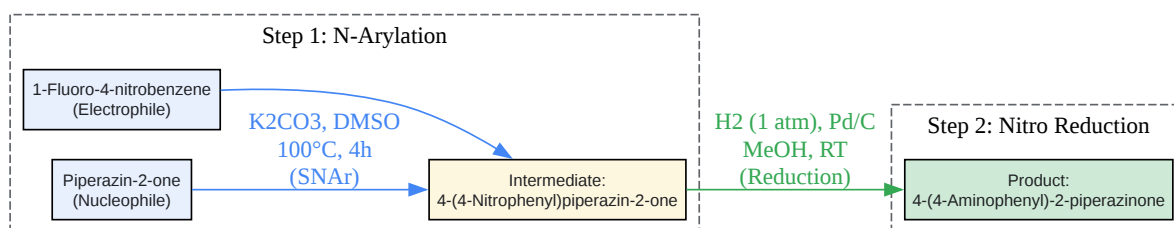
Part 3: Synthetic Methodology (Field-Proven Protocol)

Since specific patent literature for this isomer is sparse compared to its N1-analog, the following protocol is derived from standard medicinal chemistry principles for N-aryl piperazinones. This route prioritizes yield and purity by avoiding late-stage oxidation.[1]

Synthesis Strategy: S_NAr followed by Reduction

Mechanism: Nucleophilic aromatic substitution (

) of 4-fluoronitrobenzene by piperazin-2-one, followed by catalytic hydrogenation.[1]



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Figure 1: Two-step synthetic pathway for **4-(4-aminophenyl)-2-piperazinone** via nucleophilic aromatic substitution.

Detailed Experimental Protocol

Step 1: Preparation of 4-(4-Nitrophenyl)piperazin-2-one

- Charge: To a reaction vessel, add Piperazin-2-one (1.0 eq), 1-Fluoro-4-nitrobenzene (1.1 eq), and Potassium Carbonate (2.0 eq).
- Solvent: Add DMSO (5 vol). Note: DMSO promotes the

transition state.

- Reaction: Heat to 100°C for 4–6 hours. Monitor by TLC or HPLC for consumption of piperazinone.
- Workup: Cool to RT. Pour into ice water (20 vol). The nitro-intermediate typically precipitates as a yellow solid.[\[1\]](#) Filter, wash with water, and dry.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Step 2: Reduction to 4-(4-Aminophenyl)piperazin-2-one

- Charge: Dissolve the nitro-intermediate in Methanol (10 vol). Add 10% Pd/C catalyst (5 wt% loading).
- Reaction: Stir under Hydrogen atmosphere (balloon pressure sufficient) at RT for 2–4 hours.
- Purification: Filter through Celite to remove Pd/C. Concentrate the filtrate.
- Crystallization: Recrystallize from Ethanol/Ether if necessary to remove trace aniline byproducts.

Part 4: Analytical Characterization & Quality Control[\[1\]](#)

HPLC Method (Reverse Phase)

Due to the polar nature of the piperazinone, standard C18 columns may show poor retention.

[\[1\]](#) A polar-embedded column or ion-pairing is recommended.[\[1\]](#)

Parameter	Condition	Rationale
Column	C18 Polar Embedded (e.g., Waters SymmetryShield or Phenomenex Synergi)	Improves peak shape for basic amines and prevents dewetting.[1][5]
Mobile Phase A	0.1% Ammonium Formate in Water (pH ~8)	Basic pH suppresses protonation, improving retention and peak shape.[5]
Mobile Phase B	Acetonitrile	Standard organic modifier.[5]
Gradient	5% B to 60% B over 15 min	Elutes polar impurities early; product elutes mid-gradient.
Detection	UV @ 254 nm	Strong absorbance from the p-substituted aniline chromophore.[5]

NMR Interpretation (-DMSO)

- 9.0 - 10.0 ppm (s, 1H): Amide N-H (Broad).[1]
- 6.8 - 7.2 ppm (m, 4H): Aromatic protons (AA'BB' system of 1,4-disubstituted benzene).[1]
- 4.5 - 5.0 ppm (s, 2H): Aniline
(Exchangeable).[1]
- 3.5 - 3.8 ppm (s, 2H): Piperazinone C3 protons (Singlet, adjacent to carbonyl).[1]
- 3.2 - 3.4 ppm (m, 4H): Piperazinone C5/C6 protons.[1]

Part 5: Stability & Handling[1][5]

Storage Protocols

- Oxidation Sensitivity: The primary aniline is susceptible to oxidation (browning) upon exposure to air and light. Store under inert atmosphere (Argon/Nitrogen).[7]
- Hygroscopicity: The amide functionality can absorb atmospheric moisture. Store in tightly sealed containers with desiccants.

- Retest Period: 12 months if stored at 2-8°C protected from light.

Safety Considerations

- GHS Classification: Warning.[9] Causes skin irritation (H315), Eye irritation (H319).[1]
- PPE: Nitrile gloves and safety glasses are mandatory. Avoid inhalation of dust, as aniline derivatives can be sensitizers.[1]

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